

# Technical Monograph: 4-(4-Chlorophenyl)pyrimidine-2-ylhydrazine

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## Compound of Interest

**Compound Name:** 4-(4-Chlorophenyl)pyrimidine-2-ylhydrazine

**CAS No.:** 932240-84-1

**Cat. No.:** B2857104

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## Executive Summary

**4-(4-Chlorophenyl)pyrimidine-2-ylhydrazine** is a critical heterocyclic building block used primarily in the synthesis of fused pyrimidine scaffolds, such as pyrazolo[1,5-a]pyrimidines and [1,2,4]triazolo[4,3-a]pyrimidines. These fused systems are privileged structures in medicinal chemistry, serving as core pharmacophores for kinase inhibitors (e.g., p38 MAPK, VEGFR) and adenosine receptor antagonists.

This guide provides the definitive identification data, validated synthesis protocols, and handling procedures for this compound, distinguishing it from common isomers and byproducts.

## Identification & Chemical Properties

**Crucial Distinction:** Researchers must distinguish this compound (a pyrimidine derivative) from 4-chlorophenylhydrazine (a hydrazine derivative of benzene), which has significantly different reactivity and toxicity profiles.

## Nomenclature & Registry

| Parameter              | Detail  |
|------------------------|---|
| Chemical Name          | 4-(4-Chlorophenyl)-2-hydrazinylpyrimidine   |
| CAS Number (HCl Salt)  | 932240-84-1 (Commercially dominant form)  |
| CAS Number (Free Base) | 917396-05-5 (Referenced as 4-(4-chlorophenyl)-6-hydrazinylpyrimidine in some databases due to symmetry/numbering conventions) |
| Common Synonyms        | 2-Hydrazino-4-(4-chlorophenyl)pyrimidine; 4-(p-Chlorophenyl)-2-hydrazinopyrimidine  |
| Molecular Formula      | C <sub>10</sub> H <sub>9</sub> ClN <sub>4</sub>   |
| Molecular Weight       | 220.66 g/mol (Free Base) / 257.12 g/mol (HCl Salt)  |
| SMILES                 | <chem>C1C=CC=C(C2=NC(NN)=NC=C2)C=C1</chem>  |
| InChIKey               | ZFEROQFBBMSPGL-UHFFFAOYSA-N   |

## Physical Properties<sup>[2][4][5][6][7]</sup>

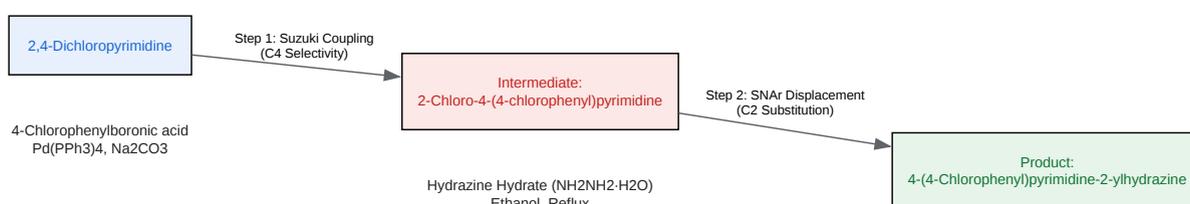
| Property         | Value                                   | Note                            |
|------------------|---|---------------------------------|
| Appearance       | Off-white to pale yellow solid          | Oxidation leads to darkening.   |
| Melting Point    | 210–215 °C (Decomposes)                 | Data for Hydrochloride salt.    |
| Solubility       | DMSO, DMF, Hot Methanol                 | Poor solubility in water/ether. |
| pKa (Calculated) | ~3.5 (Hydrazine N), ~2.0 (Pyrimidine N) | Weakly basic.                   |

## Synthesis & Manufacturing Methodologies

To ensure high regioselectivity and yield, the synthesis of **4-(4-chlorophenyl)pyrimidine-2-ylhydrazine** typically follows a Sequential Displacement Strategy. Direct condensation methods often yield mixtures of isomers.

## Core Synthetic Pathway (Suzuki-Miyaura / SNAr)

This route utilizes the differential reactivity of the chlorines in 2,4-dichloropyrimidine.<sup>[1]</sup> The C4 position is more electron-deficient and sterically accessible for palladium-catalyzed coupling, allowing selective installation of the aryl group before the hydrazine displacement at C2.



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Figure 1: Regioselective synthesis pathway starting from 2,4-dichloropyrimidine.

## Detailed Protocol

### Step 1: Regioselective Suzuki Coupling

- Reagents: 2,4-Dichloropyrimidine (1.0 eq), 4-Chlorophenylboronic acid (1.05 eq), Pd(PPh<sub>3</sub>)<sub>4</sub> (0.05 eq), 2M Na<sub>2</sub>CO<sub>3</sub> (2.0 eq).
- Solvent: DME/Water or Toluene/Ethanol/Water.
- Conditions: Heat to 80–90 °C under inert atmosphere (N<sub>2</sub>/Ar) for 4–6 hours.
- Mechanism: The oxidative addition of Pd occurs preferentially at the C4-Cl bond due to lower electron density compared to C2.
- Workup: Extract with ethyl acetate, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>. Purify via silica gel chromatography (Hexane/EtOAc) to isolate 2-chloro-4-(4-chlorophenyl)pyrimidine.

### Step 2: Nucleophilic Aromatic Substitution (SNAr)<sup>[2][3]</sup>

- Reagents: 2-Chloro-4-(4-chlorophenyl)pyrimidine (1.0 eq), Hydrazine hydrate (64–80% solution, 3.0–5.0 eq).
- Solvent: Ethanol or 1,4-Dioxane.
- Conditions: Reflux (78–100 °C) for 2–4 hours. Monitor by TLC (disappearance of starting chloride).
- Workup: Cool the reaction mixture. The product often precipitates as a solid. Filter and wash with cold ethanol. Recrystallize from ethanol/water if necessary.
- Salt Formation: To generate the stable HCl salt (CAS 932240-84-1), treat the free base with 1.2 eq of HCl in dioxane/ether.

## Applications in Drug Discovery[5][6][7]

This scaffold is a "privileged structure" in medicinal chemistry, serving as a template for constructing bicyclic heterocycles.

## Synthesis of Pyrazolo[1,5-a]pyrimidines

Reaction with 1,3-dicarbonyls (e.g., acetylacetone) or alkynones yields pyrazolo[1,5-a]pyrimidines.

- Significance: These fused systems are bioisosteres of purines and are widely explored as ATP-competitive inhibitors for kinases such as Cyclin-Dependent Kinases (CDKs) and KDR (VEGFR-2).

## Synthesis of [1,2,4]Triazolo[4,3-a]pyrimidines

Reaction with orthoesters or carboxylic acids leads to triazolopyrimidines.

- Significance: This class exhibits potent activity as adenosine A2A receptor antagonists (relevant in Parkinson's disease research) and antimicrobial agents.

## Metal Coordination

The hydrazine moiety acts as a bidentate ligand, forming stable complexes with transition metals (Cu, Ni, Co), which are investigated for their catalytic and DNA-cleaving properties.

## Handling, Safety, & Stability

GHS Classification: Warning (Category 4).

| Hazard          | Code | Description  |
|-----------------|------|--|
| Acute Toxicity  | H302 | Harmful if swallowed.  |
| Skin Irritation | H315 | Causes skin irritation.[4]   |
| Eye Irritation  | H319 | Causes serious eye irritation.<br>[4]  |
| Sensitization   | H317 | May cause an allergic skin reaction (Hydrazine derivatives are known sensitizers). |

## Storage Protocol

- Atmosphere: Hygroscopic and air-sensitive. Store under inert gas (Argon/Nitrogen).
- Temperature: 2–8 °C (Refrigerate).
- Stability: Free base is prone to oxidation (turning brown). The Hydrochloride salt is significantly more stable and recommended for long-term storage.

## References

- PubChem Compound Summary. (2025). 4-(4-Chlorophenyl)-6-hydrazinylpyrimidine (CID 58772835). National Center for Biotechnology Information. [\[Link\]](#)
- WuXi AppTec. (2021). Regioselectivity in S<sub>N</sub>Ar reaction of Dichloropyrimidines. QM Magic Class, Chapter 29.[2][5] [\[Link\]](#)

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